

Spectroscopic Profile of Maoecrystal V: A Technical Guide

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Compound of Interest

Compound Name: Maoecrystal A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for Maoecrystal V, a structurally complex diterpenoid isolated from the leaves of *Isodon eriocalyx*. [1][2] The unique pentacyclic framework of Maoecrystal V has garnered significant interest in the scientific community, leading to multiple total synthesis campaigns and detailed structural elucidation studies.[1][2] This document summarizes the key spectroscopic data— ^1H NMR, ^{13}C NMR, IR, and MS—and outlines the general experimental protocols for their acquisition.

Spectroscopic Data Summary

The following tables present the quantitative spectroscopic data for Maoecrystal V, facilitating easy reference and comparison for researchers.

Table 1: ^1H NMR Spectroscopic Data of a Synthetic Intermediate of Maoecrystal V (CDCl_3 , 400 MHz)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration
7.16	dd	7.6, 7.6	1H
6.79-6.74	m	3H	
4.53	d	7.2	1H
4.46	d	11.6	1H
4.27-4.25	m	1H	
4.24	d	7.2	1H
4.10	d	11.6	1H
3.76	s	3H	
2.85	s	3H	
1.94-1.77	m	3H	
1.49-1.44	m	1H	
1.16	s	9H	
1.13	s	3H	
1.09	s	3H	

Table 2: ^{13}C NMR Spectroscopic Data of a Synthetic Intermediate of Maoecrystal V (CDCl_3 , 100 MHz)

Chemical Shift (δ) ppm
178.1
159.1
143.8
141.6
139.4
128.6
121.7
114.8
112.3
94.9
73.4
62.0
55.2
54.8
38.5
34.4
34.3
28.4
27.1
26.7
25.1

Table 3: Infrared (IR) Spectroscopic Data of a Synthetic Intermediate of Maoecrystal V

Wavenumber (cm ⁻¹)
2959
2935
1724
1577
1480
1284
1152
1032

Table 4: High-Resolution Mass Spectrometry (HRMS) Data of a Synthetic Intermediate of Maoecrystal V

Ion	Calculated m/z	Found m/z
[M] ⁺	390.2406	390.2418

Experimental Protocols

The spectroscopic data presented were acquired using standard laboratory techniques. The general methodologies are outlined below.

General Information: Unless otherwise specified, all chemical reactions were conducted under an argon atmosphere using flame-dried glassware. Reagents were typically sourced from commercial suppliers and used without further purification. Chromatographic separations were performed using silica gel.[\[3\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra were recorded on 300, 400, or 500 MHz spectrometers.[\[3\]](#) Chemical shifts are reported in parts per million (ppm)

downfield from tetramethylsilane (TMS), using the residual solvent protons (^1H) or the solvent carbons (^{13}C) as internal standards.[3]

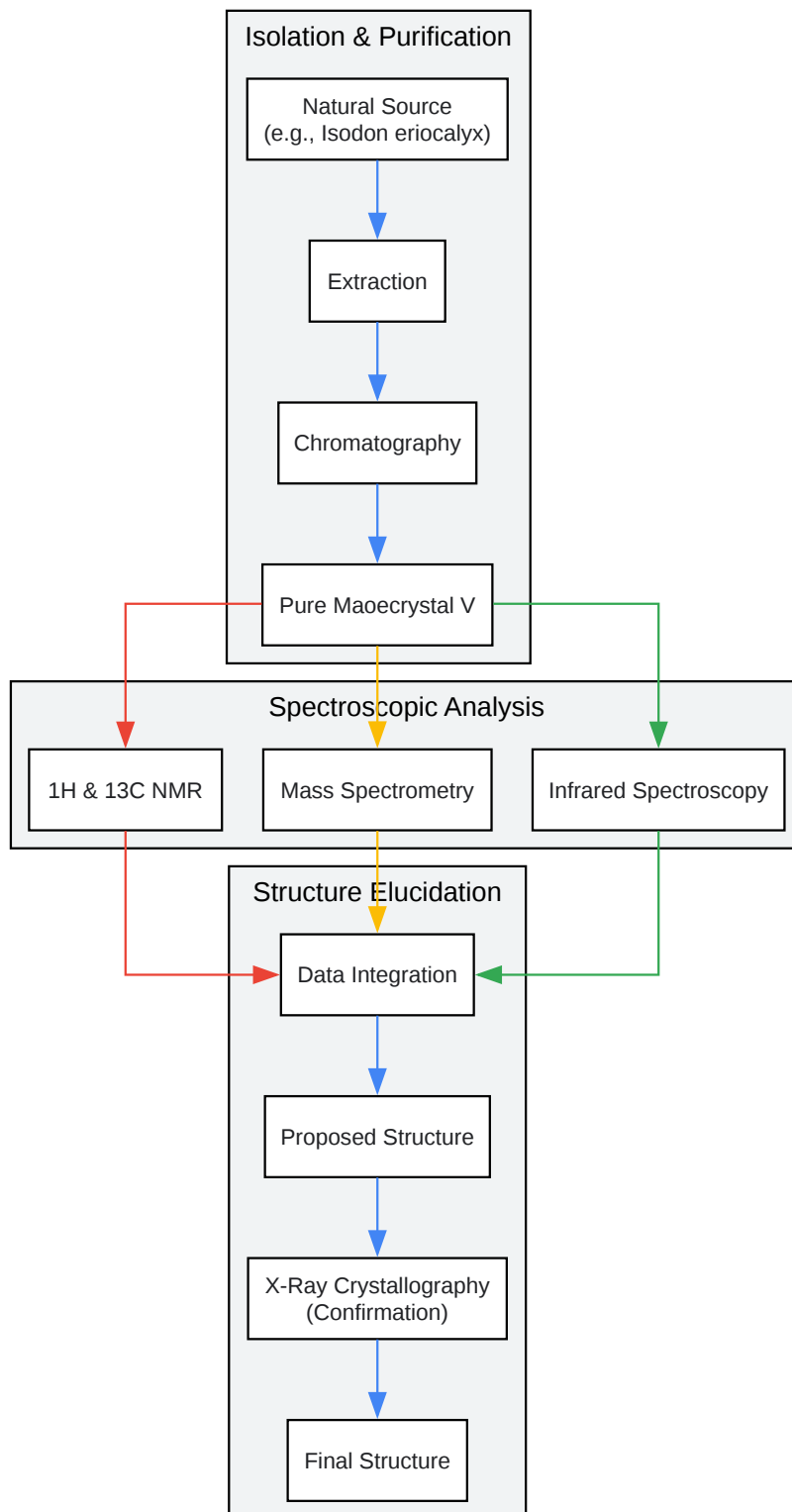
Infrared (IR) Spectroscopy: IR spectra were obtained using a Perkin-Elmer 1600 FT-IR spectrometer.[3]

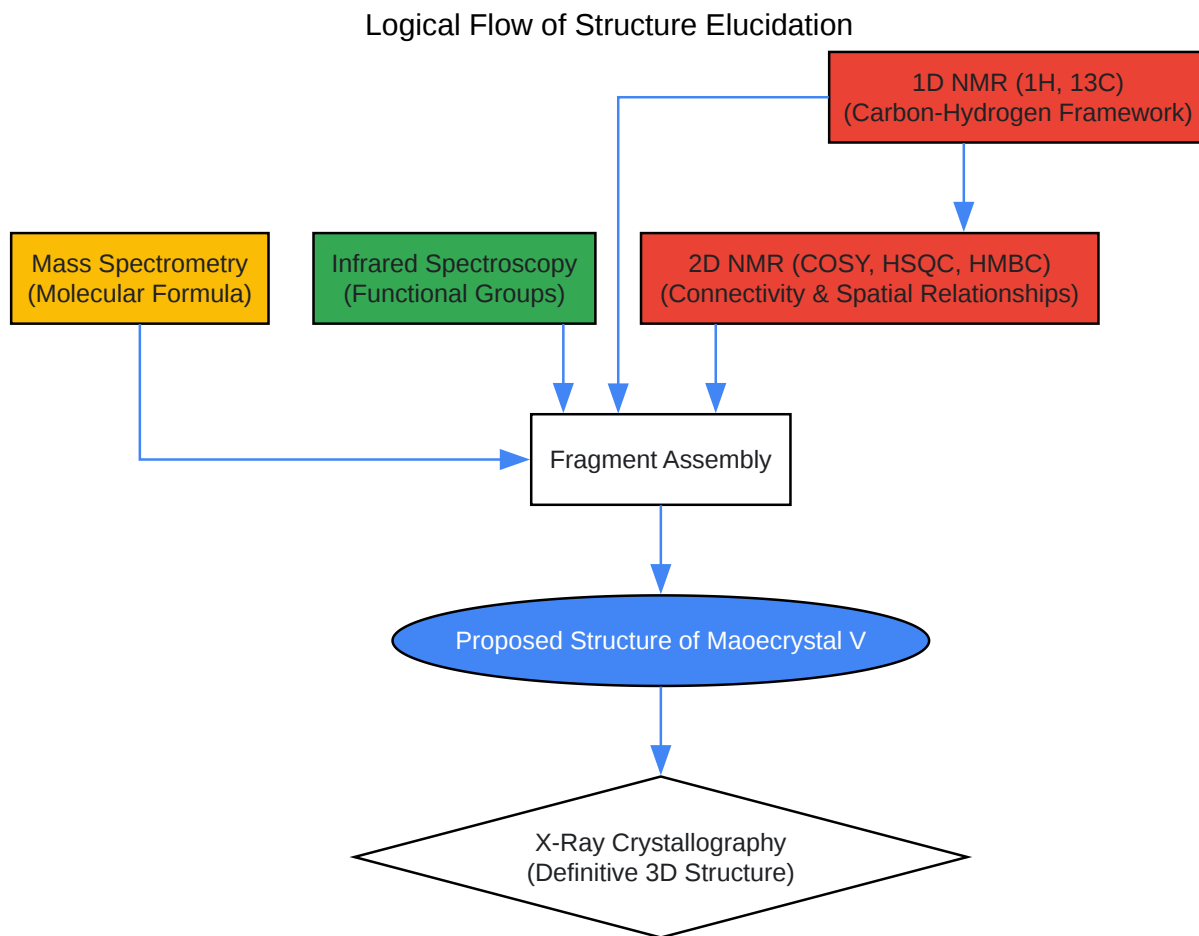
Mass Spectrometry (MS): High-resolution mass spectra were recorded on a JEOL HX110 spectrometer.[3]

Visualizations

The following diagrams illustrate the workflow for spectroscopic analysis and the logical progression of structure elucidation for a complex natural product like Maoecrystal V.

General Workflow for Spectroscopic Analysis

[Click to download full resolution via product page](#)*Workflow of Spectroscopic Analysis*



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Structure Elucidation Process

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References

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